Dissolving C-7280948 in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name:	*C-7280948*
CAS No.:	*587850-67-7*
Cat. No.:	*B1668186*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and best practices for the dissolution of **C-7280948**, a selective protein arginine methyltransferase 1 (PRMT1) inhibitor, in dimethyl sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the compound's stability, solubility, and optimal performance in downstream applications.

Compound Information

- Compound Name: **C-7280948**
- CAS Number: 587850-67-7[1]
- Molecular Formula: $C_{14}H_{16}N_2O_2S$[1]
- Molecular Weight: 276.36 g/mol [2]
- Mechanism of Action: **C-7280948** is an inhibitor of PRMT1, an enzyme that catalyzes the transfer of methyl groups to arginine residues on histone and non-histone proteins.[1][3][4]

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This inhibition has been shown to play a role in hormone-dependent cancers and mixed lineage leukemia.[1][5] The reported IC_{50} value for **C-7280948** against hPRMT1 is approximately 12.75 µM.[2][3][5]

Solubility Data

C-7280948 exhibits good solubility in DMSO. However, the reported solubility can vary between suppliers. It is imperative to use fresh, anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of the compound.[3][4]

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Source
DMSO	≥ 38 mg/mL	≥ 137.51 mM	MedchemExpress[3]
DMSO	20 mg/mL	~72.37 mM	Cayman Chemical[1]
DMSO	55 mg/mL	199.02 mM	Selleck Chemicals[4]

Experimental Protocols

Preparation of a High-Concentration Stock Solution (e.g., 10 mM)

This protocol describes the preparation of a 10 mM stock solution of **C-7280948** in DMSO.

Materials:

- **C-7280948** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Sonicator (optional)

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Procedure:

- Calculate the required mass of **C-7280948**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - Mass (mg) = 10 mmol/L * 1 mL * (1 L / 1000 mL) * 276.36 g/mol * (1000 mg / 1 g) = 2.7636 mg
- Weigh the **C-7280948**:
  - Carefully weigh out approximately 2.76 mg of **C-7280948** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
  - Add 1 mL of anhydrous DMSO to the tube containing the **C-7280948**.
- Dissolve the compound:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[6] Gentle warming (to no more than 37°C) can also aid dissolution, but be cautious of potential compound degradation.
- Visually inspect for complete dissolution:
  - Ensure the solution is clear and free of any visible particulates.
- Storage:
  - Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[3][7]
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months or longer, as recommended by the supplier).[3][7]

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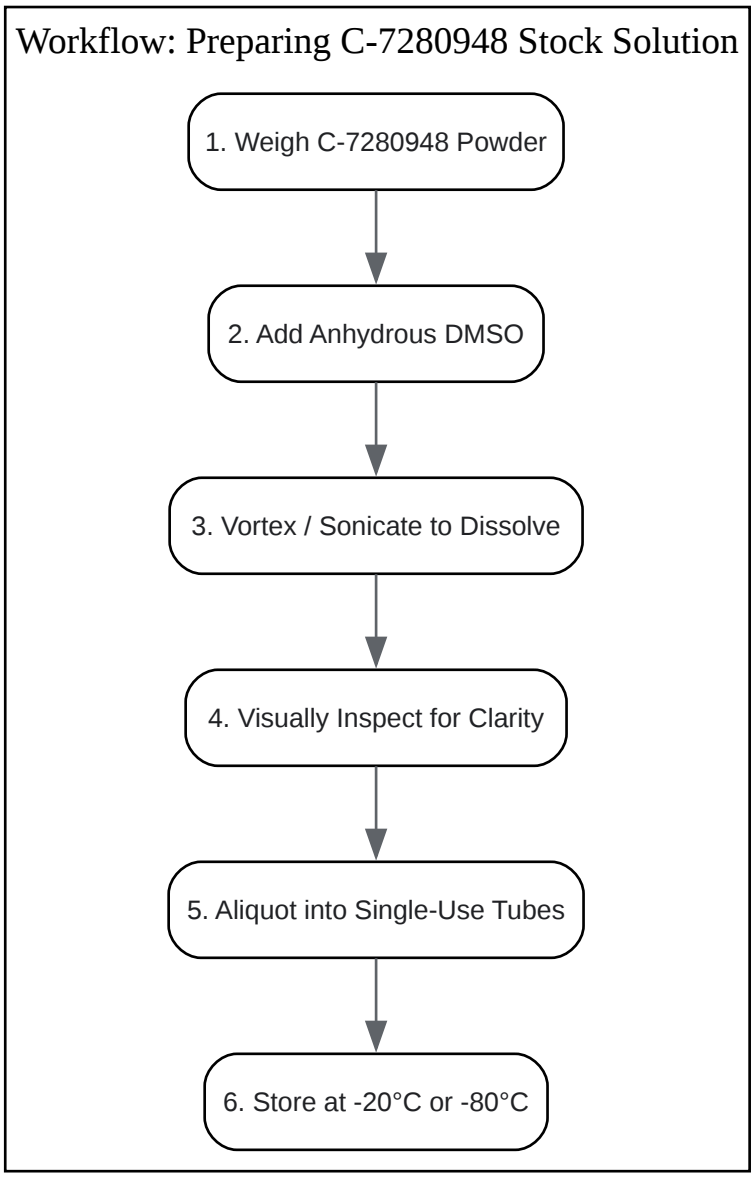

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Caption: Experimental workflow for preparing a **C-7280948** stock solution.

Preparation of Working Solutions

It is critical to avoid precipitation of the compound when diluting the DMSO stock solution into aqueous buffers or cell culture media. The final concentration of DMSO in the assay should be kept as low as possible, typically below 0.5%, and ideally below 0.1%, to prevent solvent-induced cellular effects.[8]

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Procedure:

- Perform serial dilutions in DMSO:
  - It is best practice to perform initial serial dilutions of the high-concentration stock solution in pure DMSO to create intermediate stocks. This minimizes the risk of precipitation.
- Dilute into aqueous buffer/media:
  - Add a small volume of the appropriate DMSO stock (or intermediate stock) to your final aqueous solution (e.g., cell culture medium or assay buffer).
  - For example, to prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 µL of the 10 mM stock to 999 µL of media). This results in a final DMSO concentration of 0.1%.
- Mix thoroughly:
  - Gently mix the final working solution immediately after adding the DMSO stock to ensure homogeneity.
- Vehicle Control:
  - Always include a vehicle control in your experiments that contains the same final concentration of DMSO as your treated samples.[8]

Signaling Pathway Inhibition

C-7280948 acts by inhibiting PRMT1, which plays a key role in epigenetic regulation through histone methylation. PRMT1 methylates arginine residues on histones, leading to transcriptional activation.[1] By inhibiting PRMT1, **C-7280948** can modulate gene expression, which is particularly relevant in the context of hormone-dependent cancers where PRMT1 is linked to the activation of estrogen and androgen receptors.[3][5]

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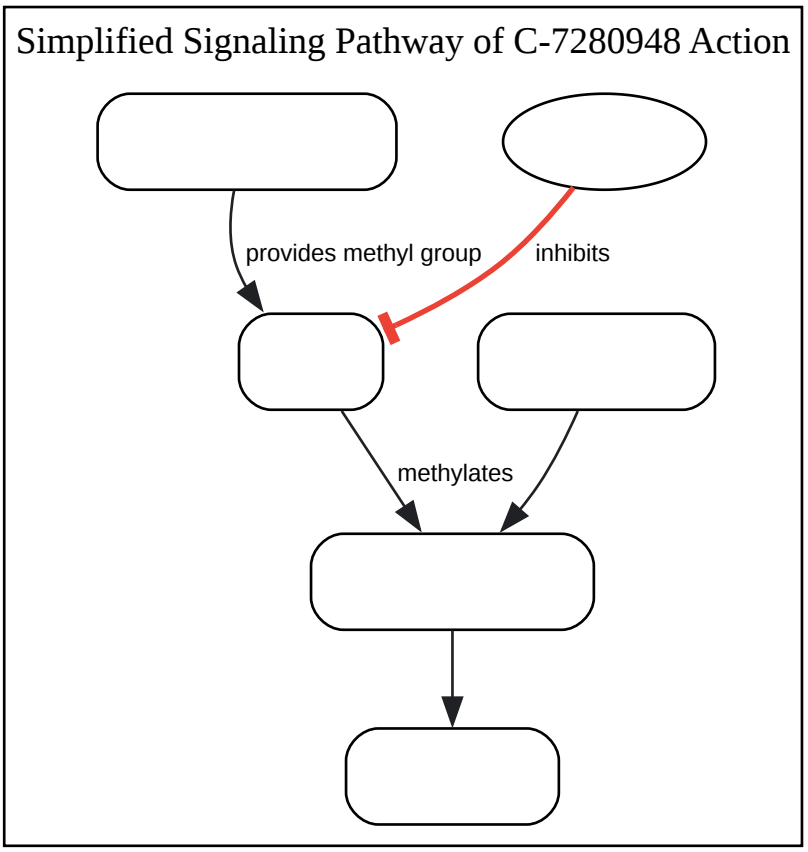

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Caption: **C-7280948** inhibits PRMT1-mediated histone methylation.

Troubleshooting

- Precipitation upon dilution in aqueous buffer: This is a common issue with hydrophobic compounds.[7] To resolve this, you can try further diluting the stock solution in DMSO before adding it to the aqueous medium or lowering the final concentration of the compound in your assay.[7]

- Compound instability: Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[3] [7] Use fresh, anhydrous DMSO to prevent degradation due to moisture.[4]

- Vehicle control shows a biological effect: The final concentration of DMSO might be too high. [8] Ensure the final DMSO concentration is below 0.5%, and ideally below 0.1%.[8] Always run a parallel experiment with a vehicle control at the same final DMSO concentration.[8]

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By following these guidelines, researchers can confidently prepare and utilize **C-7280948** solutions for their experiments, ensuring reproducible and reliable results.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. C 7280948, PRMT1 inhibitor (ab144829) | Abcam [abcam.co.jp]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. axonmedchem.com [axonmedchem.com]
- 6. researchgate.net [researchgate.net]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
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